

Proper storage and handling of Sulfaperin powder and solutions.

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Compound of Interest

Compound Name: Sulfaperin

Cat. No.: B1682704

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Application Notes and Protocols for Sulfaperin

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper storage, handling, and stability assessment of **Sulfaperin** powder and solutions.

Product Information

Property	Value
Chemical Name	4-amino-N-(5-methylpyrimidin-2-yl)benzenesulfonamide
Synonyms	Sulfaperine, Methylsulfadiazine
CAS Number	599-88-2[1]
Molecular Formula	C ₁₁ H ₁₂ N ₄ O ₂ S[2]
Molecular Weight	264.30 g/mol [1][2]

Storage Conditions

Proper storage is crucial to maintain the integrity and activity of **Sulfaperin**.

Sulfaperin Powder

Condition	Temperature	Duration	Recommendations
Short-term	0 - 4 °C	Days to weeks	Store in a dry, dark environment.[3]
Long-term	-20 °C	Months to years	Ensure the container is tightly sealed and protected from light.[3]

Note: **Sulfaperin** powder is stable for a few weeks during standard shipping at ambient temperatures.[3]

Sulfaperin Solutions

Solvent	Storage Temperature	Duration	Recommendations
DMSO	-20 °C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.[4]
DMSO	-80 °C	Up to 6 months	For longer-term storage, use of -80°C is recommended.[4]

Handling and Safety Precautions

Sulfaperin, like all chemical reagents, should be handled with care in a laboratory setting.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Ventilation: Use in a well-ventilated area to avoid inhalation of the powder.
- Hygroscopicity: Take precautions to protect from moisture.
- Disposal: Dispose of waste material in accordance with local regulations.

Preparation of Sulfaperin Stock Solutions

The following protocol describes the preparation of a 10 mM **Sulfaperin** stock solution in DMSO.

Materials:

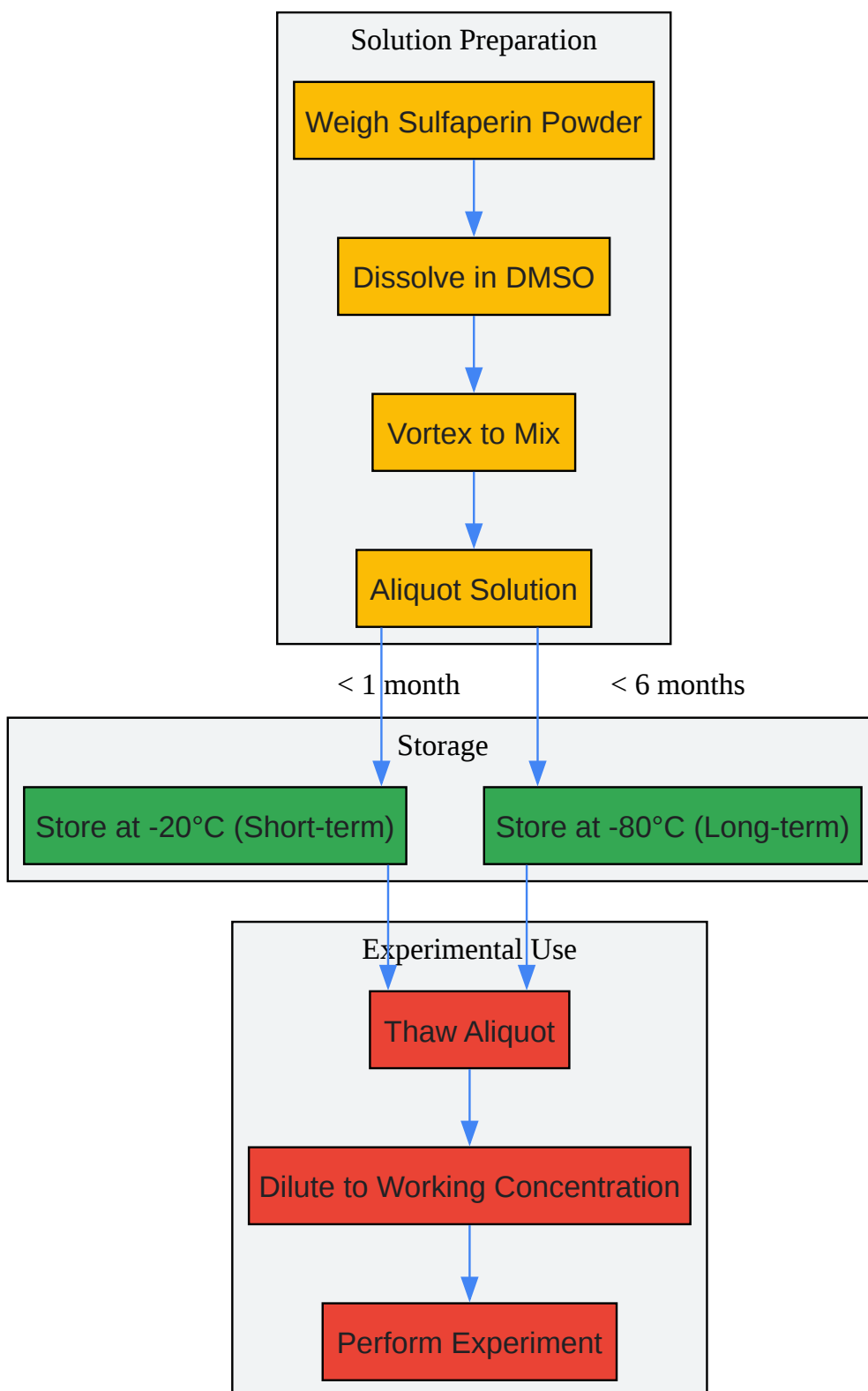
- **Sulfaperin** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Protocol:

- **Weighing:** Accurately weigh the desired amount of **Sulfaperin** powder. For 1 mL of a 10 mM solution, weigh 2.643 mg of **Sulfaperin**.
- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the weighed **Sulfaperin** powder.
- **Mixing:** Vortex the solution until the **Sulfaperin** is completely dissolved. Gentle warming may be applied if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots to minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Experimental Protocols

Workflow for Sulfaperin Solution Preparation and Use



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Caption: Workflow for preparing and using **Sulfaperin** solutions.

Protocol for Stability-Indicating HPLC Method

This protocol is adapted from a method for sulfadiazine and can be used to assess the stability of **Sulfaperin** in solution.[\[5\]](#)

Objective: To determine the concentration of **Sulfaperin** and monitor for the appearance of degradation products over time under various stress conditions.

Materials:

- **Sulfaperin** solution to be tested
- Acetonitrile (ACN), HPLC grade
- Triethylamine (TEA), HPLC grade
- Glacial acetic acid, HPLC grade
- Highly purified water
- C18 HPLC column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- HPLC system with a PDA detector

Chromatographic Conditions:

Parameter	Condition
Mobile Phase	Water:ACN:TEA (838:160:2, v/v), pH adjusted to 5.5 with glacial acetic acid [5]
Flow Rate	1.4 mL/min [5]
Column Temperature	Ambient
Detection	254 nm [5]
Injection Volume	20 µL [5]

Procedure:

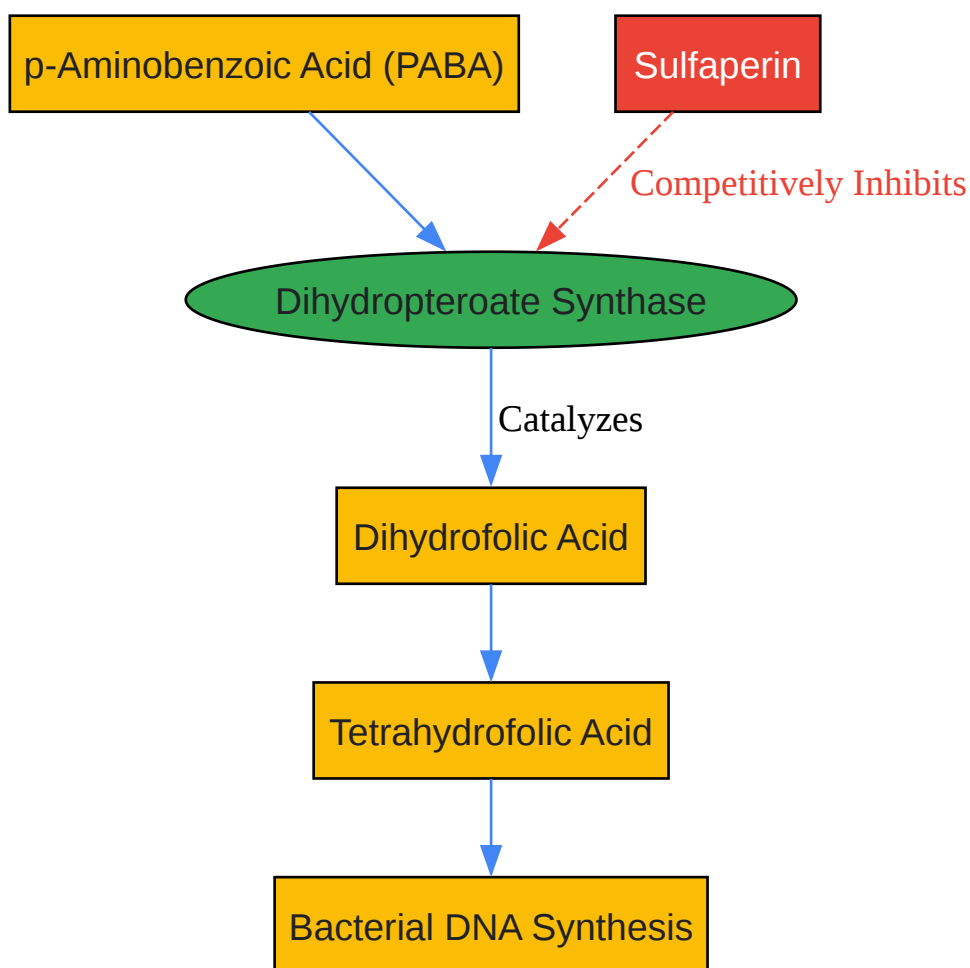
- Sample Preparation: Prepare samples of **Sulfaperin** solution under the desired stress conditions (e.g., elevated temperature, UV light exposure, acidic/basic hydrolysis, oxidation).
- Standard Preparation: Prepare a standard solution of **Sulfaperin** of known concentration in the mobile phase.
- Analysis: Inject the prepared samples and standard into the HPLC system.
- Data Analysis:
 - Determine the retention time of the intact **Sulfaperin** peak from the standard chromatogram.
 - In the sample chromatograms, identify and quantify the **Sulfaperin** peak.
 - Monitor for the appearance of new peaks, which may indicate degradation products.
 - Calculate the percentage of **Sulfaperin** remaining at each time point under each stress condition.

Mechanism of Action

Sulfaperin is a sulfonamide antibiotic that targets the folic acid synthesis pathway in bacteria.

[6][7][8]

Signaling Pathway of Sulfaperin Action



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Caption: **Sulfaperin** competitively inhibits dihydropteroate synthase.

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